

# Application Notes and Protocols for Field Testing of Coatings Containing TINUVIN®-1130

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## Compound of Interest

Compound Name: **TINUVIN-1130**

Cat. No.: **B185860**

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These application notes provide a comprehensive overview and detailed protocols for the field testing of coatings formulated with TINUVIN®-1130, a hydroxyphenyl-benzotriazole based ultraviolet (UV) absorber. The inclusion of TINUVIN®-1130 is designed to protect coatings and light-sensitive substrates from degradation caused by UV radiation, thereby preventing loss of gloss, color change, cracking, and blistering. For optimal performance, it is often used in synergy with a hindered amine light stabilizer (HALS), such as TINUVIN®-292.

## Introduction to TINUVIN®-1130

TINUVIN®-1130 is a liquid UV absorber developed for a wide range of coating applications, including automotive, industrial, and wood coatings.<sup>[1][2]</sup> Its primary function is to absorb harmful UV radiation and dissipate it as thermal energy, thus protecting the coating's binder and the underlying substrate from photo-oxidative degradation.<sup>[3]</sup> For enhanced durability, particularly in demanding outdoor environments, a combination of TINUVIN®-1130 with a HALS is recommended. HALS function by scavenging free radicals that are formed during the initial stages of photo-oxidation.<sup>[4]</sup> This synergistic combination provides superior protection against weathering effects.<sup>[2][4]</sup>

## Field Testing Performance Data

The following tables summarize the expected performance of coatings containing TINUVIN®-1130 and a HALS stabilizer when subjected to natural weathering conditions. The

data is compiled from various studies on similar coating systems and represents typical performance. Actual results may vary depending on the specific coating formulation, substrate, and exposure environment.

Table 1: Performance of 2K Acrylic Clearcoat on Steel Panels in Florida Exposure (45° South)

Formulation	Exposure Duration	Gloss Retention (GU at 60°)	Color Change ( $\Delta E^*ab$ )	Cracking/Bleeding
Control (No UV Absorber/HALS)	12 Months	< 20	> 10.0	Severe Cracking
TINUVIN®-1130 (2.0%)	12 Months	~ 60	~ 3.0	Slight Cracking
TINUVIN®-1130 (2.0%) + TINUVIN®-292 (1.0%)	12 Months	> 85	< 1.5	None Observed
Control (No UV Absorber/HALS)	24 Months	< 5	> 20.0	Severe Cracking/Delamination
TINUVIN®-1130 (2.0%)	24 Months	~ 40	~ 6.0	Moderate Cracking
TINUVIN®-1130 (2.0%) + TINUVIN®-292 (1.0%)	24 Months	> 70	< 3.0	Slight Chalking

Table 2: Performance of Polyurethane Wood Coating on Pine Panels in Arizona Exposure (45° South)

Formulation	Exposure Duration	Gloss Retention (GU at 60°)	Color Change (ΔE*ab)	Adhesion (ASTM D3359)
Control (No UV Absorber/HALS)	6 Months	< 30	> 15.0	2B
TINUVIN®-1130 (2.5%)	6 Months	~ 70	~ 5.0	4B
TINUVIN®-1130 (2.5%) + TINUVIN®-292 (1.5%)	6 Months	> 90	< 2.0	5B
Control (No UV Absorber/HALS)	12 Months	< 10	> 25.0	0B
TINUVIN®-1130 (2.5%)	12 Months	~ 50	~ 10.0	3B
TINUVIN®-1130 (2.5%) + TINUVIN®-292 (1.5%)	12 Months	> 80	< 4.0	4B

## Experimental Protocols for Field Testing

The following protocols are based on established ASTM and ISO standards for natural weathering of coatings.

## Panel Preparation and Coating Application

- Substrate Selection: Choose substrates relevant to the intended application (e.g., cold-rolled steel for automotive, pine or cedar for wood coatings). Ensure all panels are of a standardized size (e.g., 10 cm x 30 cm).
- Surface Preparation: Prepare the substrate surfaces according to industry best practices to ensure proper adhesion. This may include cleaning, sanding, and the application of a suitable primer.

- Coating Formulation:
  - Prepare a control coating formulation without any UV absorber or HALS.
  - Prepare test formulations by incorporating TINUVIN®-1130 at a concentration of 1.0-3.0% by weight on binder solids.[1]
  - For synergistic studies, prepare formulations containing both TINUVIN®-1130 (1.0-3.0%) and a HALS like TINUVIN®-292 (0.5-2.0%).[1]
  - Ensure all components are thoroughly mixed to achieve a homogeneous dispersion.
- Coating Application: Apply the coatings to the prepared panels using a consistent method (e.g., spray, draw-down bar) to achieve a uniform dry film thickness. The recommended film thickness can vary, with a typical range being 40-60  $\mu\text{m}$  for clearcoats.
- Curing: Cure the coated panels according to the coating manufacturer's specifications. This may involve air drying or oven baking for a specified time and temperature.
- Initial Measurements: Before exposure, measure and record the initial gloss, color, and other relevant properties of each panel.

## Outdoor Exposure

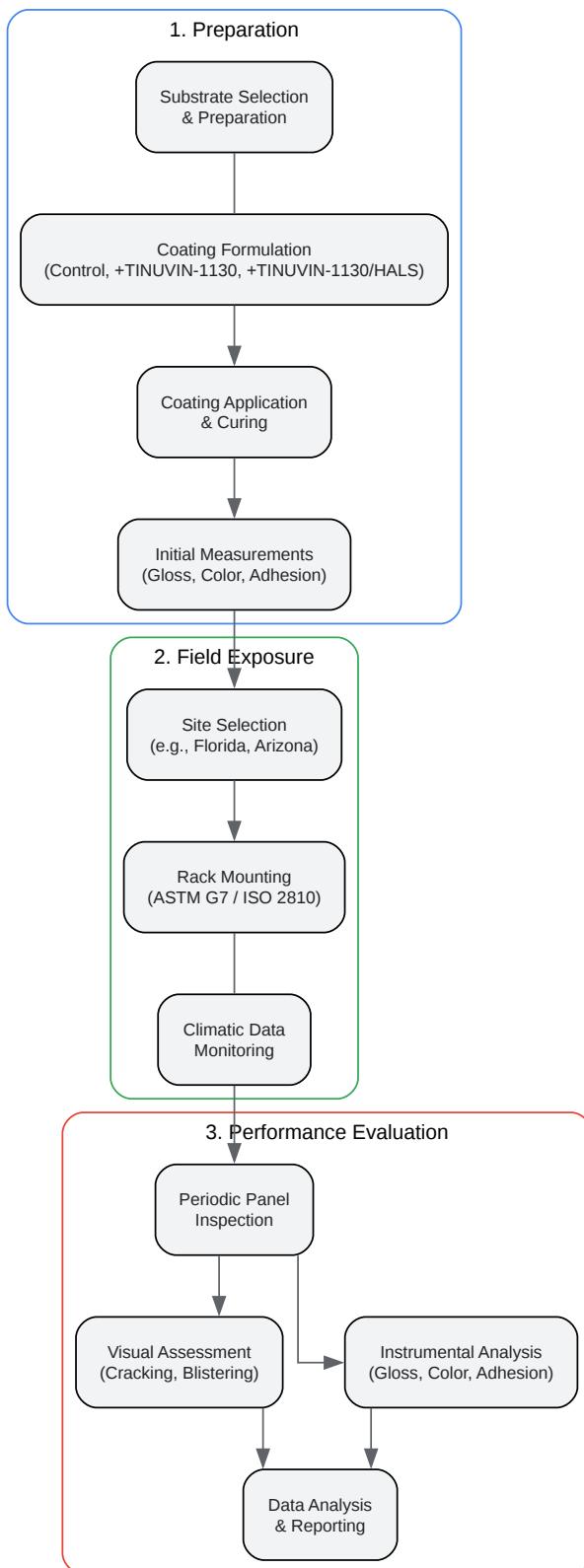
- Site Selection: Choose exposure sites that represent the intended end-use environment. Common benchmark locations include South Florida (subtropical, high humidity, high UV) and Arizona (desert, high UV, large temperature fluctuations).
- Rack Mounting: Mount the panels on exposure racks at a specified angle, typically 45° facing the equator, in accordance with ASTM G7 or ISO 2810 standards. Ensure panels are securely fastened and have adequate backing if required.
- Exposure Duration: The duration of the test can be for a fixed period (e.g., 6, 12, 24 months) or until a certain degree of degradation is observed.
- Climatic Data: Monitor and record key climatic data throughout the exposure period, including solar radiation (UV and total), temperature, humidity, and rainfall.

## Performance Evaluation

- Periodic Evaluation: At predetermined intervals (e.g., every 3 or 6 months), remove the panels from the racks for evaluation.
- Visual Assessment: Visually inspect the panels for signs of degradation such as cracking, blistering, chalking, and delamination. Rate these defects according to standards like ASTM D714 (blistering) and ASTM D661 (cracking).
- Gloss Measurement: Measure the 60° specular gloss using a gloss meter according to ASTM D523. Take multiple readings at different locations on each panel and calculate the average. Gloss retention is calculated as a percentage of the initial gloss.
- Color Measurement: Measure the color coordinates (L, a, b) *using a spectrophotometer or colorimeter according to ASTM D2244*. Calculate the total color difference ( $\Delta E_{ab}$ ) relative to the initial measurements.
- Adhesion Testing: For coatings on flexible substrates, assess adhesion using the cross-hatch adhesion test as per ASTM D3359.
- Data Recording: Meticulously record all measurements and observations for each panel at each evaluation interval.

## Visualization of Experimental Workflow

The following diagram illustrates the key stages of the field testing process for coatings containing TINUVIN®-1130.

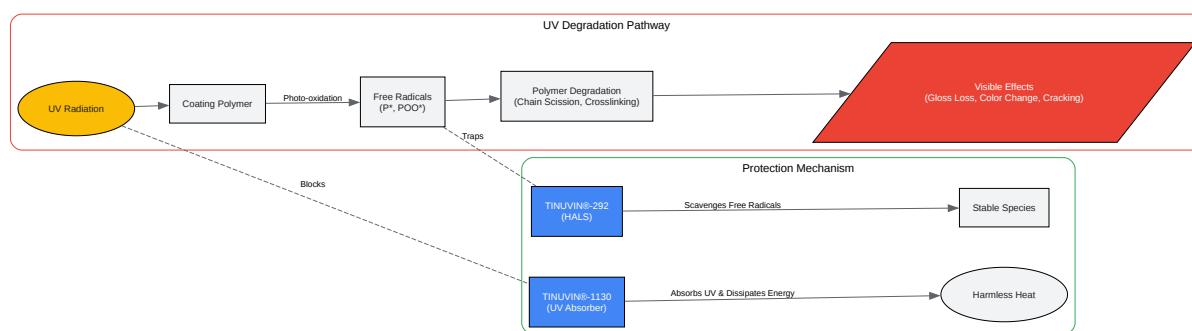


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Caption: Experimental workflow for field testing of coatings.

# Signaling Pathway of UV Degradation and Protection

The following diagram illustrates the mechanism of UV degradation in coatings and the protective role of TINUVIN®-1130 and HALS.



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Caption: UV degradation pathway and protection mechanism.

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